

# Safe Disposal of 1-Aminopropan-2-ol: A Procedural Guide

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## Compound of Interest

Compound Name: 1-Aminopropan-2-ol

Cat. No.: B162767

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This guide provides essential safety and logistical information for the proper disposal of **1-Aminopropan-2-ol** (Isopropanolamine), tailored for laboratory and research professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

## Immediate Safety & Handling Precautions

**1-Aminopropan-2-ol** is a corrosive and combustible liquid that is harmful upon skin contact and to aquatic life.[1][2] Proper handling and storage are paramount to prevent accidents.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, a protective suit, and tightly fitting safety goggles or a face shield.[3][4]
- **Ventilation:** Use this chemical only in well-ventilated areas, such as under a chemical fume hood, to avoid inhalation of vapors.[3][5]
- **Storage:** Store **1-Aminopropan-2-ol** in its original, tightly sealed container in a cool, dry, and well-ventilated area.[1][6][7] The storage area should be secure and accessible only to authorized personnel.[6] Keep it separated from incompatible materials such as strong oxidants, acids, and foodstuff containers.[1][5][7]
- **Ignition Sources:** Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[3][7]

## Chemical Profile and Hazard Data

The following table summarizes key quantitative data for **1-Aminopropan-2-ol**, crucial for risk assessment and safe handling.

Parameter	Value	Reference
GHS Hazard Statements	H227 (Combustible liquid), H312 (Harmful in contact with skin), H314 (Causes severe skin burns and eye damage), H402 (Harmful to aquatic life)	
UN Number	2735	[3]
Transport Hazard Class	8 (Corrosive)	[3]
Packing Group	II or III	[7][8]
Flash Point	~74 °C (165 °F)	[9]
Biodegradability	Readily biodegradable (>= 78% in 28 days)	
Bioaccumulation Potential	Not expected (log Pow: -0.93)	
Toxicity to Microorganisms	EC50 (activated sludge): > 261 mg/l (30 min)	

## Step-by-Step Disposal Protocol

Disposal of **1-Aminopropan-2-ol** must comply with all local, state, and federal regulations.[1]  
[6] This substance must be treated as hazardous waste and disposed of at an approved waste disposal plant.[1][2]

Protocol for Unused or Waste Product:

- Do Not Mix: Keep **1-Aminopropan-2-ol** waste in its original or a compatible, properly labeled container. Do not mix it with other chemical waste.

- Container Sealing: Ensure the waste container is securely sealed to prevent leaks or spills.  
[1]
- Labeling: Clearly label the container as "Hazardous Waste: **1-Aminopropan-2-ol**" and include any other information required by your institution's waste management program.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for collection and transport to an approved waste disposal facility.[2]
- Treatment Options (Professional Facilities): Approved facilities may use methods such as neutralization with a suitable dilute acid or incineration.[1] Note: These procedures should only be performed by trained professionals in a licensed facility.
- Avoid Sewage Disposal: Never discharge **1-Aminopropan-2-ol** into drains or the sewer system.[10]

#### Protocol for Empty Containers:

- Treat as Hazardous: Handle uncleaned, empty containers as you would the product itself.
- Decontamination: If possible, decontaminate the container according to your lab's established procedures.
- Disposal: If the container cannot be sufficiently cleaned for recycling or reuse, it should be punctured to prevent reuse and disposed of at an authorized landfill or as directed by your waste management provider.[1]

## Emergency Spill Management Protocol

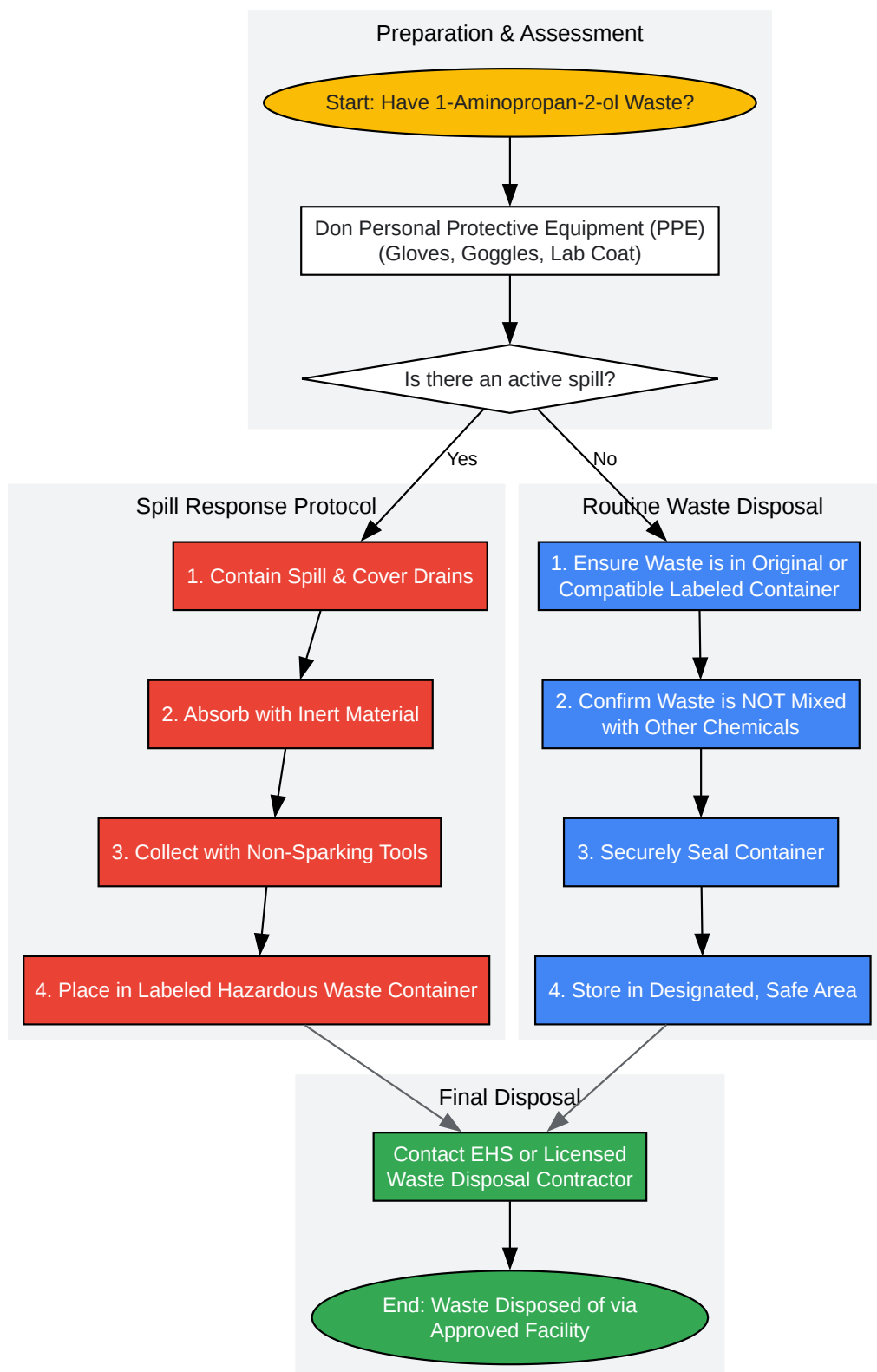
In the event of a spill, immediate and correct action is crucial to mitigate hazards.

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition from the spill area.[5][7]

- **Contain the Spill:** Prevent the spill from entering drains or waterways by using inert absorbent materials like sand, earth, or vermiculite to create a barrier.<sup>[1]</sup> Cover drains if necessary.
- **Absorb the Spill:** Carefully apply an inert, non-combustible absorbent material to the spill.<sup>[5]</sup><sup>[11]</sup>
- **Collect Waste:** Using non-sparking tools, collect the absorbed material and place it into a suitable, sealable, and properly labeled container for hazardous waste disposal.<sup>[3]</sup><sup>[5]</sup>
- **Clean the Area:** Clean the affected area thoroughly once the spilled material has been removed.
- **Report the Spill:** Report the incident to your supervisor and EHS department in accordance with your institution's policies.

## Disposal Workflow Visualization

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **1-Aminopropan-2-ol**.



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Caption: Workflow for the safe handling and disposal of **1-Aminopropan-2-ol** waste.

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